

Ethyl 3-methoxypropionate (CAS 10606-42-5): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Ethyl 3-methoxypropionate*

Cat. No.: *B083209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Ethyl 3-methoxypropionate** (CAS 10606-42-5), a versatile ester compound. The information presented herein is intended to support research, development, and safety protocols involving this chemical.

Chemical and Physical Properties

Ethyl 3-methoxypropionate is a colorless to pale yellow liquid with a characteristic fruity odor.

[1] It is an ester commonly utilized in organic synthesis and as a flavoring agent.[1] Its solubility in organic solvents like ethanol and ether is good, while it has limited solubility in water.[1]

Table 1: Physical and Chemical Properties of **Ethyl 3-methoxypropionate**

Property	Value	Source(s)
CAS Number	10606-42-5	[1] [2] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C6H12O3	[1] [2] [6]
Molecular Weight	132.16 g/mol	[1] [3] [7]
Appearance	Colorless to almost colorless clear liquid	[2] [4] [5] [6] [9]
Boiling Point	158 °C	[2] [10]
Density	0.98 g/cm ³	[2] [10]
Refractive Index	1.4030 - 1.4060	[10]
Flash Point	53 °C (127.4 °F)	[7] [11]
InChI	InChI=1S/C6H12O3/c1-3-9-6(7)4-5-8-2/h3-5H2,1-2H3	[1] [11]
InChIKey	IJUHLFUALMUWOM-UHFFFAOYSA-N	[1] [11]
SMILES	CCOC(=O)CCOC	[11]

Safety and Handling Information

Ethyl 3-methoxypropionate is classified as a flammable liquid.[\[2\]](#)[\[11\]](#) It should be handled with care, as it may cause irritation upon contact with skin or eyes.[\[1\]](#)

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard Class	Flam. Liq. 3	Flammable liquid and vapour	[2] [11]
Hazard Statement	H226	Flammable liquid and vapour	[2] [4]
Precautionary Statement	P210	Keep away from heat, sparks, open flames, hot surfaces. — No smoking.	[2]
Precautionary Statement	P233	Keep container tightly closed.	[2]
Precautionary Statement	P280	Wear protective gloves, eye protection.	[2]
Precautionary Statement	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.	[2]
Precautionary Statement	P370+P378	In case of fire: Use dry chemical or dry sand to extinguish.	[2]
Precautionary Statement	P403+P235	Store in a well-ventilated place. Keep cool.	[2]

Table 3: Toxicological Data

Endpoint	Value	Species	Notes	Source(s)
Acute Oral Toxicity	Data not available for Ethyl 3-methoxypropionate.	-	-	
LD50: >4,300 mg/kg	Rat (female)		Data for the related compound Ethyl 3-ethoxypropionate	
LD50: >5,000 mg/kg	Rat (male)		Data for the related compound Ethyl 3-ethoxypropionate	
Acute Dermal Toxicity	Data not available for Ethyl 3-methoxypropionate.	-	-	
LD50: 4,080 mg/kg	Rabbit (male)		Data for the related compound Ethyl 3-ethoxypropionate	
LD50: 4,679 mg/kg	Rabbit (female)		Data for the related compound Ethyl 3-	

ethoxypropionate

Acute Inhalation Toxicity	Data not available for Ethyl 3-methoxypropionate.		
LC50: >998 ppm (6 h)	Rat (male)	Data for the related compound Ethyl 3-ethoxypropionate. No deaths occurred at this concentration.	
Skin Irritation	May cause skin irritation.	Rabbit	Brief contact may cause slight irritation. Prolonged contact may cause more severe effects.
Eye Irritation	May cause slight temporary eye irritation.	Rabbit	Corneal injury is unlikely.

Disclaimer: Quantitative toxicity data for **Ethyl 3-methoxypropionate** (CAS 10606-42-5) was not readily available in the searched literature. The data presented is for the structurally similar compound Ethyl 3-ethoxypropionate (CAS 763-69-9) and should be used for estimation purposes with caution.

Experimental Protocols

The following are detailed methodologies for key experiments related to the characterization and synthesis of **Ethyl 3-methoxypropionate**. These protocols are based on internationally

recognized guidelines and standard organic chemistry techniques.

Determination of Physical Properties

The determination of the physical and chemical properties of liquid substances like **Ethyl 3-methoxypropionate** should follow standardized methods, such as those outlined in the OECD Guidelines for the Testing of Chemicals, Section 1.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[11\]](#)

- Density of Liquids (Based on OECD Guideline 109):
 - Principle: The density of a liquid is determined by measuring the mass of a known volume of the substance.
 - Apparatus: A calibrated pycnometer or an oscillating densitometer can be used.
 - Procedure (Pycnometer Method): a. Clean and dry the pycnometer and determine its empty mass. b. Calibrate the pycnometer by filling it with a reference liquid of known density (e.g., deionized water) at a constant temperature (e.g., 20 °C) and determine the volume of the pycnometer. c. Fill the calibrated pycnometer with **Ethyl 3-methoxypropionate**, ensuring no air bubbles are present. d. Bring the pycnometer and its contents to the constant test temperature. e. Determine the mass of the pycnometer containing the test substance. f. Calculate the density by dividing the mass of the test substance by the volume of the pycnometer.
- Refractive Index:
 - Principle: The refractive index of a liquid is the ratio of the speed of light in a vacuum to the speed of light in the liquid. It is a characteristic property that can be used to identify and assess the purity of a substance.
 - Apparatus: An Abbe refractometer is commonly used for this measurement.
 - Procedure: a. Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water). b. Place a few drops of **Ethyl 3-methoxypropionate** on the prism of the refractometer. c. Close the prism and allow the sample to reach a constant temperature, typically 20 °C, by circulating water from a thermostatically controlled water bath. d. Adjust the instrument to bring the dividing line between the light

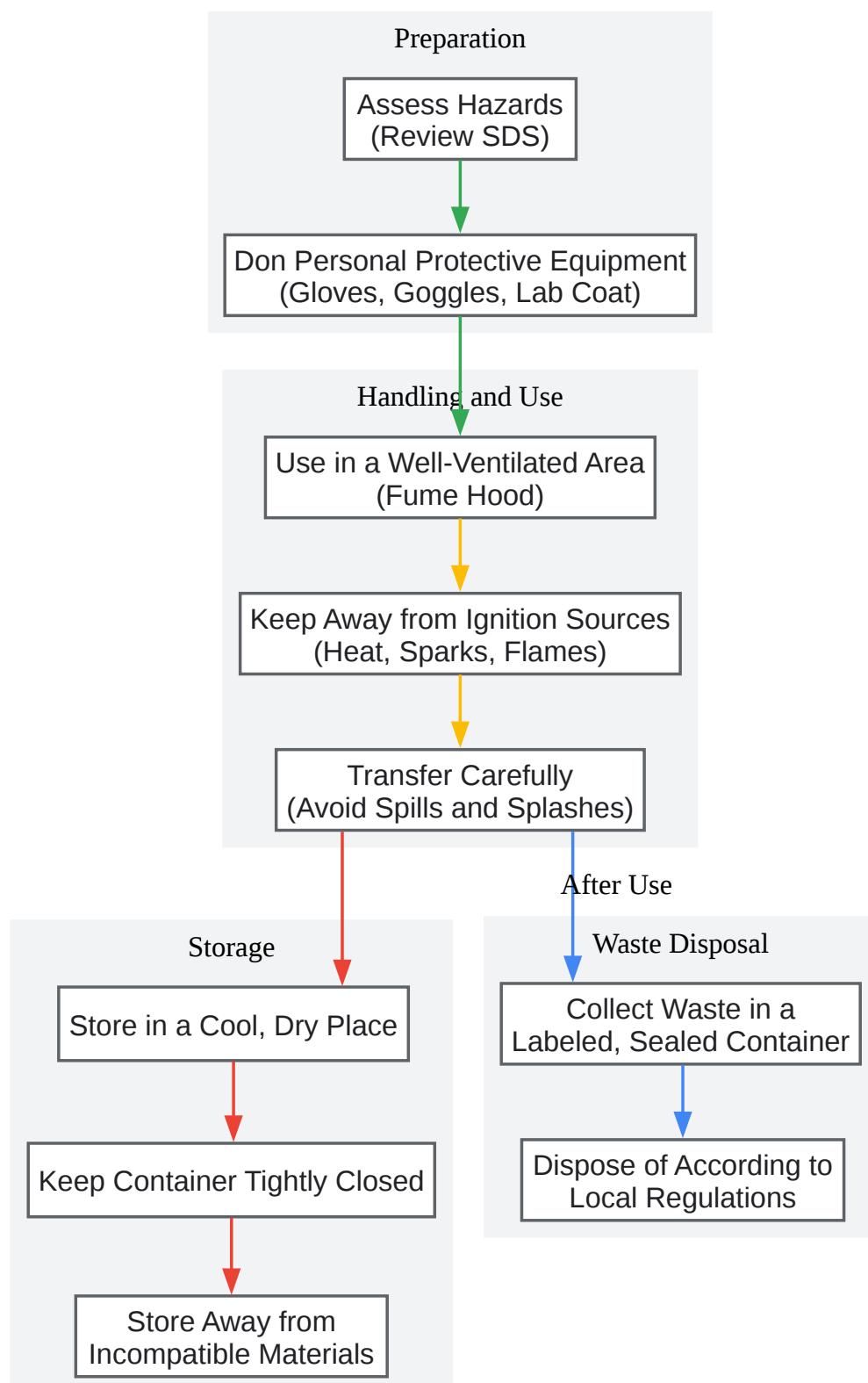
and dark fields into the center of the crosshairs. e. Read the refractive index directly from the instrument's scale.

Synthesis of Ethyl 3-methoxypropionate (Fischer Esterification)

This protocol describes a general method for the synthesis of **Ethyl 3-methoxypropionate** via the Fischer esterification of 3-methoxypropanoic acid with ethanol, catalyzed by a strong acid.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 3-methoxypropanoic acid and an excess of absolute ethanol (e.g., a 3 to 5-fold molar excess).
- **Catalyst Addition:** While stirring, cautiously add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.
- **Reflux:** Heat the reaction mixture to reflux and maintain the reflux for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** a. After the reaction is complete, allow the mixture to cool to room temperature. b. Transfer the reaction mixture to a separatory funnel. c. Wash the mixture with water to remove the excess ethanol and the acid catalyst. d. Neutralize any remaining acid by washing with a saturated solution of sodium bicarbonate. Be cautious of gas evolution (CO₂). e. Wash the organic layer with brine (saturated NaCl solution) to remove residual water.
- **Purification:** a. Dry the organic layer over an anhydrous drying agent such as anhydrous sodium sulfate or magnesium sulfate. b. Filter to remove the drying agent. c. Remove the excess ethanol and any other volatile impurities by rotary evaporation. d. Purify the crude product by distillation to obtain pure **Ethyl 3-methoxypropionate**.

Mandatory Visualizations

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Caption: Safe handling workflow for **Ethyl 3-methoxypropionate**.



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Caption: Fischer esterification synthesis of **Ethyl 3-methoxypropionate**.

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